

# An In-depth Technical Guide to 5-Hydroxy Rosiglitazone-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Hydroxy Rosiglitazone-d4

Cat. No.: B602725

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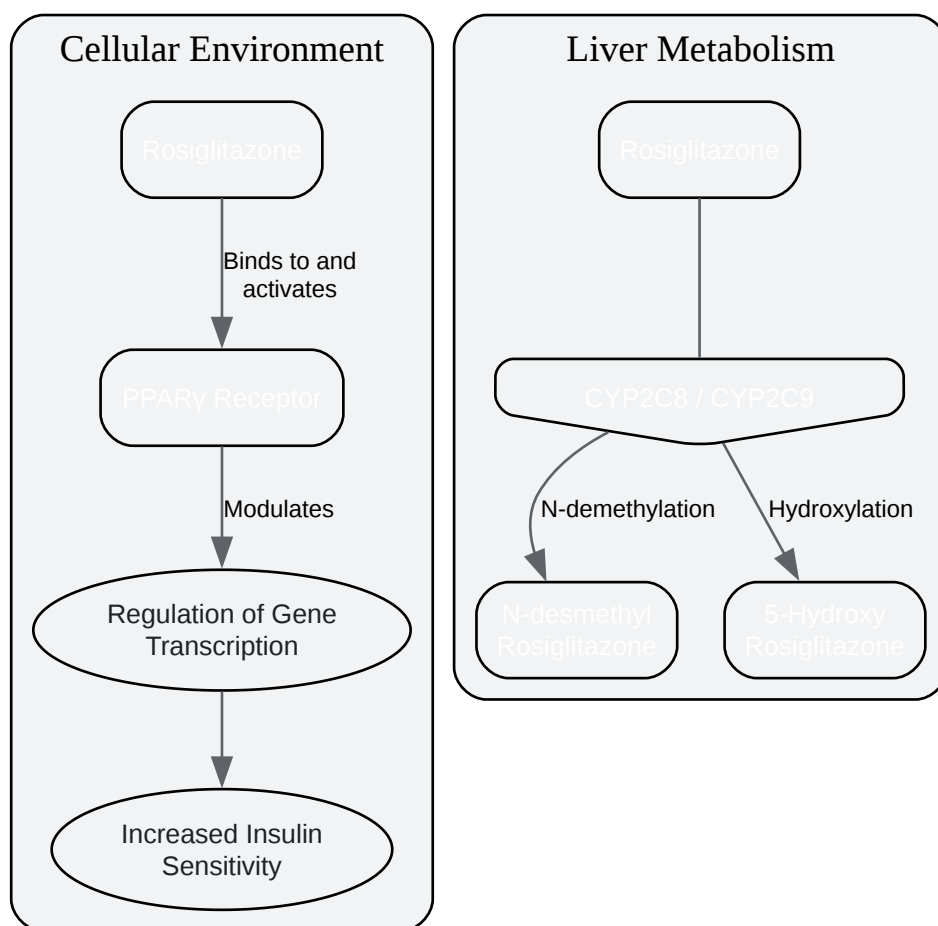
This technical guide provides a comprehensive overview of the chemical properties, analytical methodologies, and metabolic context of **5-Hydroxy Rosiglitazone-d4**, an isotopically labeled metabolite of the antidiabetic drug Rosiglitazone. This document is intended for researchers, scientists, and professionals in drug development and metabolic studies.

## Chemical Identity and Structure

**5-Hydroxy Rosiglitazone-d4** is the deuterium-labeled form of 5-Hydroxy Rosiglitazone, a major metabolite of Rosiglitazone.<sup>[1]</sup> The deuterium labeling is typically on the ethylene glycol linker, which provides a distinct mass shift for use as an internal standard in quantitative bioanalysis.<sup>[2][3]</sup>

The chemical name for **5-Hydroxy Rosiglitazone-d4** is 5-((4-(2-((5-hydroxypyridin-2-yl)(methyl)amino)ethoxy-1,1,2,2-d4)benzyl)thiazolidine-2,4-dione.<sup>[4]</sup> Its structure consists of a thiazolidinedione head group, a central phenyl ring, and a substituted pyridine ring connected by a deuterated ethoxy linker.<sup>[5]</sup>

## Chemical Structure Diagram



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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)